

# Essential Safety and Handling Guide for K-115 (Ripasudil)

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This guide provides immediate, essential safety and logistical information for laboratory professionals handling **K-115**, also known as Ripasudil. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, supporting a secure research environment.

## **I.** Compound Identification and Properties

**K-115**, or Ripasudil, is a Rho-associated coiled-coil containing protein kinase (ROCK) inhibitor. For safe handling, it is crucial to be aware of its chemical and physical properties.



Identifier	Value	Source
Chemical Name	Ripasudil (hydrochloride hydrate)	[1]
Synonym	K-115	[1][2][3]
CAS Number	887375-67-9	[1][3]
Molecular Formula	C15H18FN3O2S • HCl [2H2O]	[2]
Molecular Weight	395.9 g/mol	[2]
Appearance	Crystalline solid	[2]
Solubility	DMSO (~30 mg/ml), slightly soluble in DMF, PBS (pH 7.2) (~0.5 mg/ml)	[2]

## II. Personal Protective Equipment (PPE)

While some safety data sheets (SDS) may not classify **K-115** as hazardous, others indicate that it is a skin and eye irritant.[3] Therefore, a cautious approach to PPE is recommended to minimize exposure risk.

#### A. Standard Laboratory Attire:

- Lab Coat: A standard, long-sleeved lab coat should be worn at all times.
- Closed-toe Shoes: Footwear that fully covers the feet is mandatory.

#### B. Specific PPE for Handling **K-115**:

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.[3]
- Hand Protection: Chemical-resistant gloves are required. Nitrile gloves are a suitable option.
   Gloves must be inspected for integrity before each use.[3]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.

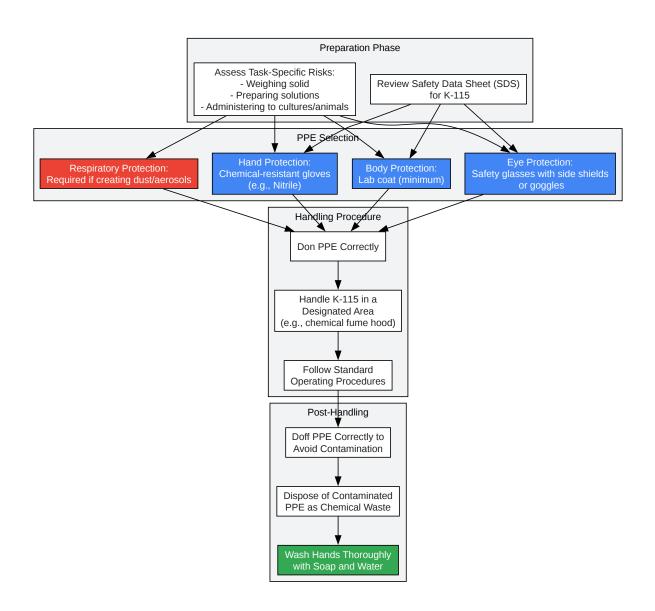




• Body Protection: In addition to a lab coat, consider an apron or other protective clothing if there is a risk of splashing.[3]

## **Workflow for PPE Selection and Use**





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Caption: Logical workflow for selecting and using PPE when handling K-115.



## III. Operational Plan: Handling and Experimental Protocols

#### A. Engineering Controls:

Ventilation: Work with K-115 in a well-ventilated area. For procedures that may generate
dust or aerosols, such as weighing the solid or preparing concentrated stock solutions, a
chemical fume hood is recommended.

#### B. Safe Handling Practices:

- Avoid Contact: Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.[2]
- Hygiene: Wash hands thoroughly with soap and water after handling K-115, and before eating, drinking, or smoking.[3]
- Solution Preparation:
  - K-115 is a crystalline solid.[2] To prepare a stock solution, dissolve the compound in a suitable organic solvent such as DMSO.[2]
  - For aqueous solutions, K-115 can be dissolved directly in buffers like PBS (pH 7.2), though solubility is limited.[2] It is recommended to not store aqueous solutions for more than one day.[2]
  - When making further dilutions, ensure that the final concentration of the organic solvent is low enough to not affect the experimental results.[2]

## IV. Disposal Plan

Proper disposal of **K-115** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

#### A. Waste Categorization:

Solid Waste: Unused or expired K-115 powder.



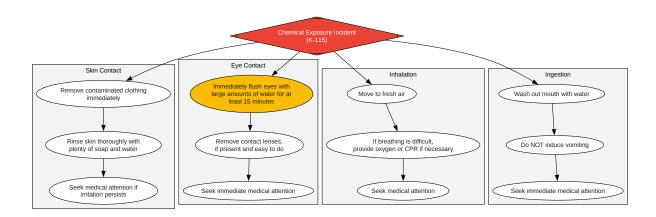
- Liquid Waste: Unused solutions of K-115, as well as contaminated solvents and buffers.
- Contaminated Materials: Any materials that have come into direct contact with K-115, including:
  - Gloves
  - Pipette tips
  - Tubes and vials
  - Bench paper

#### B. Disposal Procedures:

- Segregation: All waste contaminated with K-115 should be segregated from general laboratory waste.
- · Containment:
  - Solid and Contaminated Dry Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
  - Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix incompatible waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "K-115" or "Ripasudil."
- Final Disposal: Dispose of all K-115 waste in accordance with your institution's and local environmental regulations. Do not dispose of K-115 down the drain or in the regular trash.[1]
   While some sources suggest small quantities can be disposed of with household waste, this is not a recommended practice in a professional research setting.[1]

## **Emergency Response Protocol**





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Caption: Step-by-step emergency procedures for different exposure routes to **K-115**.

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